

In Vivo Delivery of MSK-195 in Rodent Models: Application Notes and Protocols

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Compound of Interest

Compound Name: MSK-195

Cat. No.: B1677548

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Introduction

This document provides detailed application notes and protocols for the in vivo delivery of **MSK-195**, a novel investigational compound, in common rodent models such as mice and rats. The following sections outline various administration routes, provide comprehensive experimental protocols, and present data in a structured format to facilitate experimental design and execution in a preclinical research setting. These guidelines are intended to ensure humane and effective delivery of **MSK-195** for pharmacokinetic, pharmacodynamic, and efficacy studies.

Data Presentation: Quantitative Parameters for MSK-195 Administration

Successful in vivo studies depend on precise and consistent administration of the test compound. The following tables summarize key quantitative parameters for the delivery of **MSK-195** via different routes in adult mice and rats. These values are based on established best practices in animal research.^{[1][2]}

Table 1: Recommended Administration Volumes and Needle Gauges for **MSK-195** in Mice

Route of Administration	Maximum Volume (Adult Mouse)	Recommended Needle Size (Gauge)
Intravenous (IV) - Tail Vein	< 0.2 mL	27-30 G
Intraperitoneal (IP)	< 2.0 mL	25-27 G
Subcutaneous (SC)	< 2.0 mL (divided sites)	25-27 G
Oral (PO) - Gavage	< 1.0 mL	20-22 G (gavage needle)
Intramuscular (IM)	< 0.05 mL per site	25-27 G

Table 2: Recommended Administration Volumes and Needle Gauges for **MSK-195** in Rats

Route of Administration	Maximum Volume (Adult Rat)	Recommended Needle Size (Gauge)
Intravenous (IV) - Tail Vein	< 0.5 mL	23-25 G
Intraperitoneal (IP)	< 5.0 mL	23-25 G
Subcutaneous (SC)	< 5.0 mL (divided sites)	23-25 G
Oral (PO) - Gavage	< 5.0 mL	18-20 G (gavage needle)
Intramuscular (IM)	< 0.2 mL per site	23-25 G

Experimental Protocols

The following are detailed protocols for the most common routes of administration for **MSK-195** in rodent models. All procedures should be performed by trained personnel in accordance with institutional animal care and use committee (IACUC) guidelines.[\[2\]](#)[\[3\]](#)

Protocol 1: Intravenous (IV) Tail Vein Injection

Objective: To achieve rapid and complete systemic exposure to **MSK-195**.

Materials:

- **MSK-195** solution (sterile, isotonic)

- Appropriate size sterile syringes and needles (see tables above)
- Rodent restrainer
- Heat lamp or warming pad
- 70% ethanol or isopropanol wipes
- Gauze pads

Procedure:

- Prepare the **MSK-195** solution to the desired concentration in a sterile vehicle. Ensure the final solution is free of precipitates.
- Warm the animal's tail using a heat lamp or warming pad to dilate the lateral tail veins.[4]
- Place the rodent in a suitable restrainer.
- Swab the tail with a 70% alcohol wipe to disinfect the injection site.
- Identify one of the lateral tail veins.
- With the bevel of the needle facing up, insert the needle into the vein at a shallow angle (approximately 15-20 degrees).[3]
- Slowly inject the **MSK-195** solution. If resistance is met or a bleb forms, the needle is not in the vein.[4]
- After successful injection, withdraw the needle and apply gentle pressure to the injection site with a gauze pad to prevent bleeding.
- Return the animal to its cage and monitor for any adverse reactions.

Protocol 2: Intraperitoneal (IP) Injection

Objective: To administer a larger volume of **MSK-195** for systemic absorption.

Materials:

- **MSK-195** solution (sterile, isotonic)
- Appropriate size sterile syringes and needles (see tables above)
- 70% ethanol or isopropanol wipes

Procedure:

- Prepare the **MSK-195** solution.
- Properly restrain the animal, exposing the abdomen. For mice, scruffing the neck and securing the tail is common.
- Tilt the animal slightly head-down to move the abdominal organs away from the injection site.
- Locate the injection site in the lower right or left abdominal quadrant.
- Swab the area with a 70% alcohol wipe.
- Insert the needle at a 30-45 degree angle.
- Aspirate gently to ensure no blood or urine is drawn, indicating improper needle placement.
- Inject the **MSK-195** solution smoothly.
- Withdraw the needle and return the animal to its cage. Monitor for any signs of distress.

Protocol 3: Subcutaneous (SC) Injection

Objective: To provide a slower, more sustained release of **MSK-195**.

Materials:

- **MSK-195** solution (sterile, isotonic)
- Appropriate size sterile syringes and needles (see tables above)
- 70% ethanol or isopropanol wipes

Procedure:

- Prepare the **MSK-195** solution.
- Gently grasp a fold of skin over the dorsal midline or flank to form a "tent".[3]
- Swab the injection site with a 70% alcohol wipe.
- Insert the needle into the base of the skin tent, parallel to the body.
- Aspirate to ensure a blood vessel has not been entered.
- Inject the **MSK-195** solution.
- Withdraw the needle and gently massage the area to aid dispersion.
- Return the animal to its cage and monitor.

Protocol 4: Oral Gavage (PO)

Objective: To deliver a precise dose of **MSK-195** directly to the stomach.

Materials:

- **MSK-195** solution
- Appropriate size oral gavage needle (with a ball tip)
- Syringe

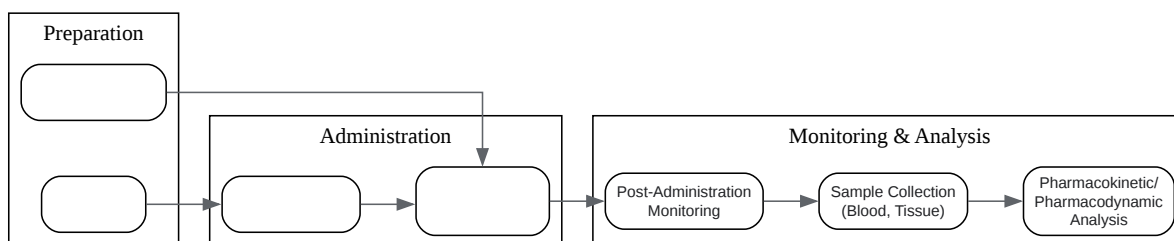
Procedure:

- Prepare the **MSK-195** solution.
- Measure the correct length for gavage needle insertion (from the tip of the nose to the last rib).[4]
- Securely restrain the animal in an upright position.

- Gently insert the gavage needle into the mouth, over the tongue, and advance it along the esophagus.[4] Do not force the needle.
- Once the needle is in the correct position, administer the solution.
- Slowly withdraw the needle.
- Return the animal to its cage and monitor for any signs of respiratory distress, which could indicate accidental administration into the trachea.

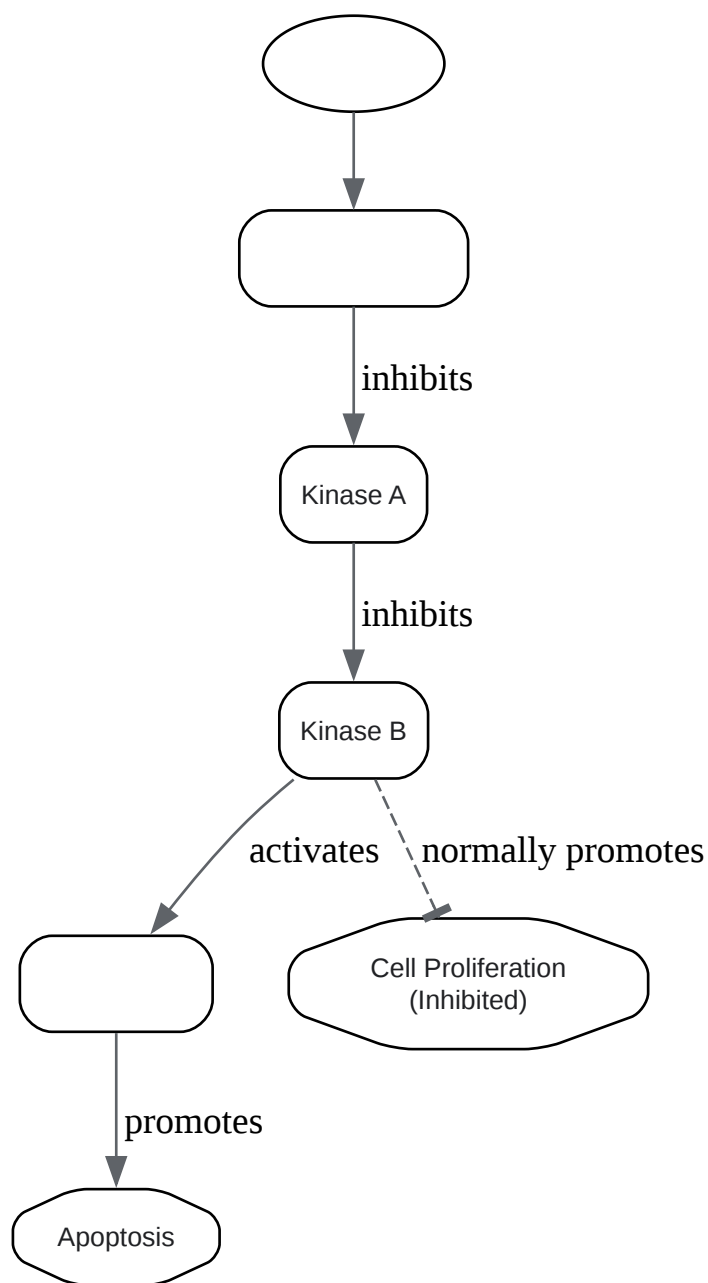
Visualizations

The following diagrams illustrate common workflows and hypothetical signaling pathways relevant to the in vivo study of a compound like **MSK-195**.



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Caption: General experimental workflow for in vivo **MSK-195** studies.



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Caption: Hypothetical signaling pathway for **MSK-195** action.

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